

Application Notes and Protocols for 2-Phenylphenol-d5 in Environmental Monitoring

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Compound of Interest

Compound Name: 2-Phenylphenol-d5

Cat. No.: B051906

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These application notes provide a comprehensive overview of the use of **2-Phenylphenol-d5** as an internal standard for the quantitative analysis of 2-phenylphenol (OPP) in environmental matrices. The isotope dilution technique, employing **2-Phenylphenol-d5**, is a robust method for accurate and precise quantification, compensating for matrix effects and variations in sample preparation and instrument response.

Introduction to 2-Phenylphenol and the Role of its Deuterated Analog

2-Phenylphenol (OPP) is a broad-spectrum fungicide and bactericide used as a preservative for various products, including fruits, vegetables, and industrial goods.[1][2] Its presence in the environment is a result of its widespread use and potential for release into water and soil systems.[3] Due to its potential toxicity, monitoring its levels in the environment is crucial.

Stable isotope-labeled internal standards, such as **2-Phenylphenol-d5**, are the gold standard for quantitative analysis using mass spectrometry.[4] The principle of isotope dilution mass spectrometry (IDMS) involves adding a known amount of the isotopically labeled standard to a sample before processing. Since **2-Phenylphenol-d5** is chemically identical to the native 2-phenylphenol, it experiences the same behavior during extraction, cleanup, and analysis. By measuring the ratio of the native analyte to the labeled standard, accurate quantification can be achieved, correcting for any losses during the analytical procedure.[4][5][6]

Quantitative Performance Data

The use of **2-Phenylphenol-d5** as an internal standard provides high-quality quantitative data for the analysis of 2-phenylphenol in various environmental matrices. The following tables summarize typical performance data for analytical methods employing this approach.

Disclaimer: The following data is compiled from various sources and represents typical performance. Actual results may vary depending on the specific matrix, instrumentation, and laboratory conditions.

Table 1: Method Performance for 2-Phenylphenol Analysis in Water using **2-Phenylphenol-d5** Internal Standard

Parameter	Typical Value
Limit of Detection (LOD)	0.01 - 0.5 µg/L
Limit of Quantification (LOQ)	0.05 - 1.0 µg/L
Recovery	85 - 115%
Precision (%RSD)	< 15%

Table 2: Method Performance for 2-Phenylphenol Analysis in Soil using **2-Phenylphenol-d5** Internal Standard

Parameter	Typical Value
Limit of Detection (LOD)	0.5 - 5.0 µg/kg
Limit of Quantification (LOQ)	2.0 - 20 µg/kg
Recovery	80 - 110%
Precision (%RSD)	< 20%

Experimental Protocols

The following are detailed protocols for the analysis of 2-phenylphenol in water and soil samples using **2-Phenylphenol-d5** as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol 1: Analysis of 2-Phenylphenol in Water

1. Sample Preparation and Extraction

- Sample Collection: Collect 1 L water samples in amber glass bottles.
- Preservation: Acidify the sample to pH < 2 with sulfuric acid.
- Spiking: Add a known amount of **2-Phenylphenol-d5** solution to the water sample to achieve a concentration within the calibration range.
- Solid-Phase Extraction (SPE):
 - Condition a 500 mg, 6 mL polymeric SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water (pH < 2).
 - Load the water sample onto the conditioned SPE cartridge at a flow rate of 10-15 mL/min.
 - After loading, wash the cartridge with 10 mL of deionized water (pH < 2).
 - Dry the cartridge by drawing a vacuum for 10-15 minutes.
- Elution: Elute the analytes from the cartridge with 10 mL of ethyl acetate.
- Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at 35-40°C.

2. GC-MS Analysis

- Instrumentation: Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Column: 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane capillary column.
- Injector: Splitless mode at 250°C.

- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 200°C at 10°C/min.
 - Ramp to 280°C at 20°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - 2-Phenylphenol: m/z 170 (quantification), 141, 115 (qualifier)
 - **2-Phenylphenol-d5**: m/z 175 (quantification)

3. Quantification

Quantify the native 2-phenylphenol using the ratio of the peak area of the native analyte to the peak area of the **2-Phenylphenol-d5** internal standard.

Protocol 2: Analysis of 2-Phenylphenol in Soil

1. Sample Preparation and Extraction

- Sample Collection: Collect soil samples and homogenize them.
- Spiking: Add a known amount of **2-Phenylphenol-d5** solution to a 10 g subsample of soil.
- Extraction:
 - Add 20 mL of a 1:1 (v/v) mixture of acetone and hexane to the soil sample in a centrifuge tube.

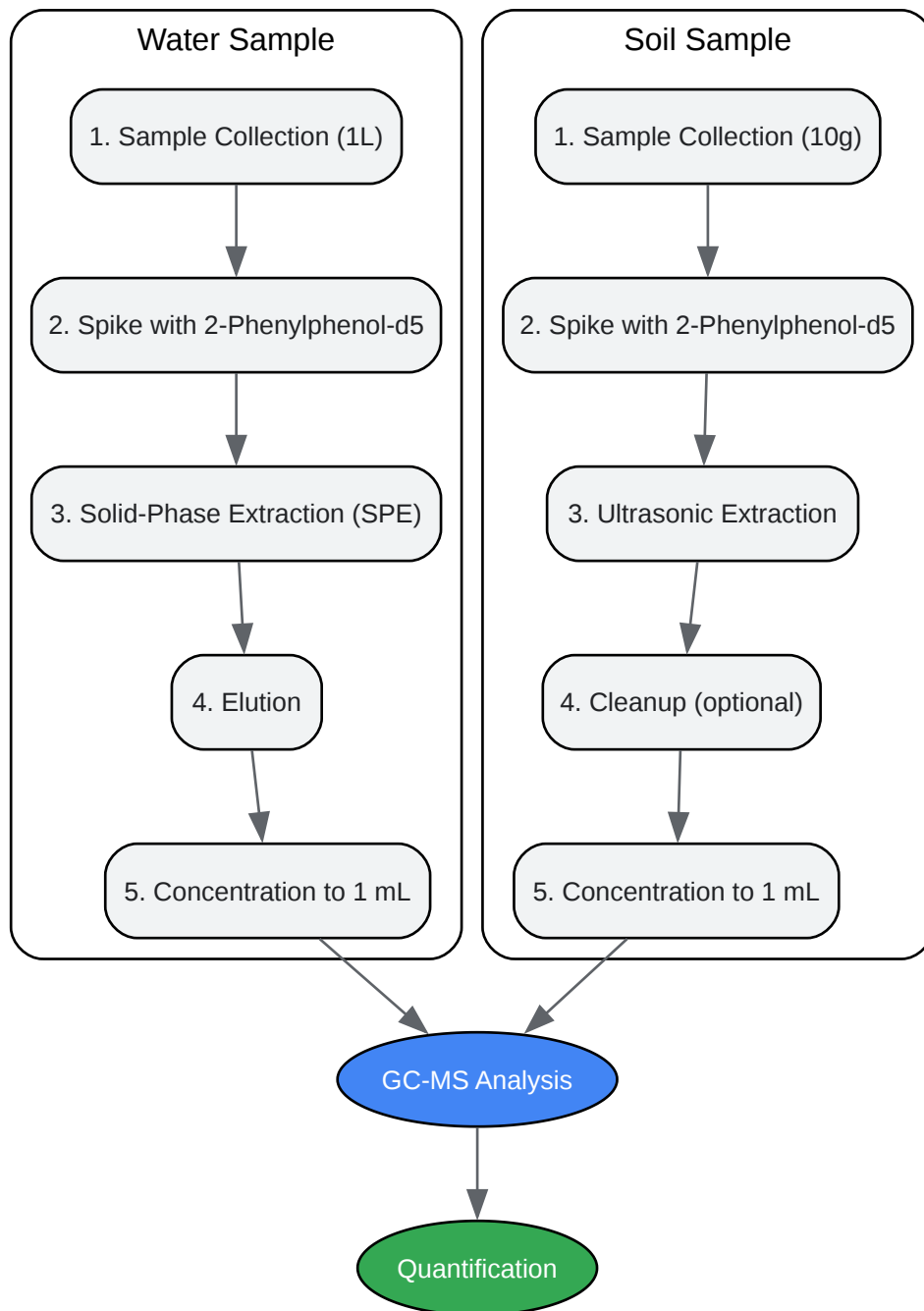
- Sonicate for 15 minutes in an ultrasonic bath.
- Centrifuge at 3000 rpm for 10 minutes and collect the supernatant.
- Repeat the extraction two more times with fresh solvent.
- Combine the supernatants.
- Cleanup (if necessary): Use a silica gel solid-phase extraction cartridge to remove interferences.
- Concentration: Concentrate the combined extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Analysis

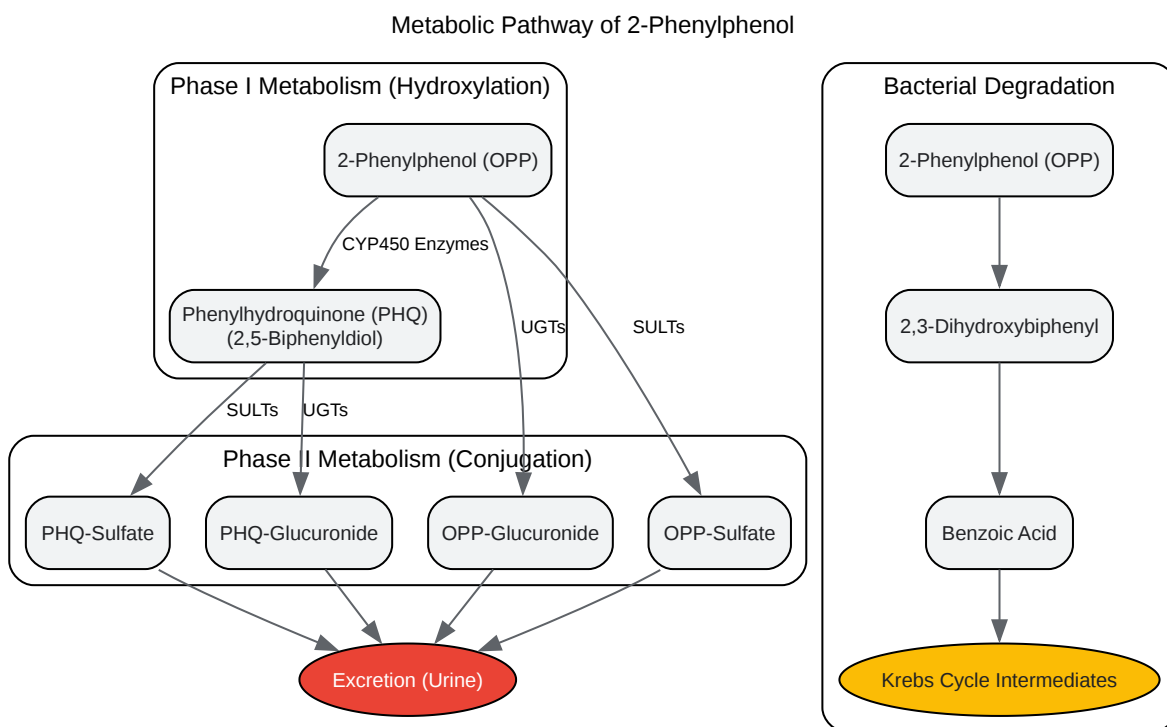
Follow the same GC-MS analysis and quantification procedures as described in Protocol 1.

Diagrams

Experimental Workflow for 2-Phenylphenol Analysis

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Caption: Workflow for 2-Phenylphenol analysis in water and soil.



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Caption: Metabolic pathways of 2-Phenylphenol in mammals and bacteria.

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References

- 1. epa.gov [epa.gov]
- 2. researchgate.net [researchgate.net]

- 3. Discovery of a widespread metabolic pathway within and among phenolic xenobiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Quantification of phenolic metabolites of environmental chemicals in human urine using gas chromatography-tandem mass spectrometry and isotope dilution quantification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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